

Application Notes: eDNA Sample Collection via Water Filtration

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Compound of Interest

Compound Name: EDMA

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Introduction

Environmental DNA (eDNA) analysis is a powerful, non-invasive method for detecting the presence of aquatic species. This technique relies on the collection of genetic material shed by organisms into their environment, such as through skin cells, feces, or mucus.^[1] Water filtration is a common and effective method for concentrating this eDNA from water samples onto a filter membrane for subsequent extraction and analysis.^[2] The success of eDNA analysis is highly dependent on the quality of the initial sample collection; therefore, a rigorous and contamination-aware protocol is paramount.^[3] This document provides a detailed protocol for the collection of eDNA from water samples using filtration techniques.

Core Principles of eDNA Water Filtration

The primary objective during eDNA sample collection is to capture sufficient target DNA while minimizing degradation and preventing contamination.^[3] Key considerations include the choice of filtration method, the type and pore size of the filter membrane, the volume of water filtered, and the method of sample preservation. To prevent false positives, it is crucial to employ aseptic techniques throughout the collection process, including the use of sterile equipment and the collection of field blanks.^{[3][4]}

Experimental Protocol: Water Filtration for eDNA Sample Collection

This protocol outlines the steps for collecting eDNA from water using a syringe and filter cartridge system, a common and field-friendly method.

Materials

- Sterile single-use gloves
- Sterile sample collection containers (e.g., Whirl-Pak bags or Nalgene bottles)[5][6]
- Sterile syringes (50 mL or larger) with Luer-lock fittings[5]
- Sterile encapsulated filters (e.g., 0.45 µm pore size PES or cellulose nitrate filters)[1][5]
- Preservation solution (e.g., 95-100% molecular grade ethanol or a prepared buffer)[5]
- Small sterile syringe (e.g., 10 mL) for preservative application[5]
- Sterile caps for filter outlets[7]
- Cooler with ice or ice packs for sample transport[3]
- Permanent marker for labeling[6]
- GPS device or location-enabled phone
- Safety glasses[8]
- Waste bag

Procedure

1. Site Preparation and Blank Collection

1.1. Before proceeding to the sampling site, label all sample containers and filter packages with the site name, date, replicate number, and your initials.[6]

1.2. Upon arrival at the sampling location, put on a new pair of sterile gloves.[7]

1.3. To create a field blank, open a sterile water container and a sample collection container. Pour the sterile water into the sample container, cap it, and handle it in the same manner as the environmental samples. This will help to identify any contamination introduced during the sampling process.

2. Water Sample Collection

2.1. If sampling from a flowing water body, always collect water facing upstream to avoid disturbing sediment and re-sampling your own traces.[4][6]

2.2. Rinse the sample collection container three times with site water before collecting the final sample. To do this, partially fill the container with water, cap it, shake, and then discard the water downstream.[6][7]

2.3. Fill the sample container with the desired volume of water. For many applications, 1 liter is a standard target volume.[6] If the water is turbid, a smaller volume may be necessary to avoid filter clogging.

3. Water Filtration

3.1. Aseptically open the sterile syringe and filter cartridge packaging.[7]

3.2. Draw 50 mL of the collected water sample into the large syringe.[5]

3.3. Securely attach the filter cartridge to the syringe using the Luer-lock connection.[5][8]

3.4. Slowly and steadily push the plunger to force the water through the filter.[5] Be careful not to apply excessive pressure, which could damage the filter membrane.

3.5. Once the syringe is empty, detach the filter, draw another 50 mL of water, reattach the filter, and repeat the process. Continue until the desired volume of water has been filtered or the filter becomes clogged.[8]

3.6. After the final volume of water has been pushed through the filter, fill the syringe with air, reattach the filter, and push the air through to expel any remaining water from the filter housing.[8] This step is crucial to prevent dilution of the preservative.

4. Sample Preservation

4.1. Detach the large syringe from the filter cartridge.

4.2. Take the small syringe containing the preservation solution, remove the cap, and attach it to the inlet of the filter cartridge.[\[7\]](#)[\[8\]](#)

4.3. Slowly push the plunger to inject the preservative into the filter housing, ensuring the filter membrane is fully saturated.[\[7\]](#)[\[8\]](#)

4.4. Cap the outlet of the filter with a sterile cap.[\[7\]](#) Leave the small syringe attached to the inlet to seal the preservative within the filter housing.[\[9\]](#)

4.5. Place the preserved filter in a labeled sample bag.

5. Storage and Transport

5.1. Place the labeled sample bags in a cooler with ice or ice packs for transport to the laboratory.[\[3\]](#)

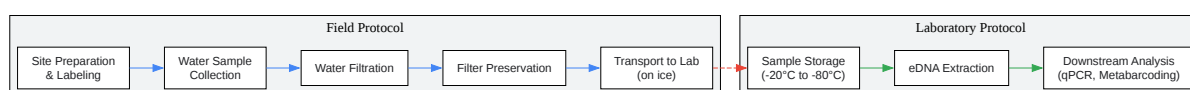
5.2. Samples should be filtered or frozen within 24 hours of collection.[\[3\]](#) If immediate filtration is not possible, water samples should be kept on ice and filtered as soon as possible.

5.3. For long-term storage, frozen filters are often kept at -20°C, which is generally sufficient for short to medium-term storage, while -80°C is ideal for long-term preservation.[\[10\]](#)

Quantitative Data Summary

Parameter	Recommended Value/Practice	Source(s)
Filter Pore Size	0.45 µm	[5]
Filter Material	Cellulose Nitrate, Polyethersulfone (PES)	[1][5]
Target Filtration Volume	300 mL - 1 L	[8][11]
Preservation Method	Freezing, Ethanol (95-100%), Desiccation	[5][10]
Ethanol Preservation	Add preservative to saturate the filter	[7][8]
Freezing Storage Temp.	-20°C (short-term) to -80°C (long-term)	[10]
Post-Collection Handling	Filter or freeze samples within 24 hours	[3]

Experimental Workflow Diagram



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Caption: eDNA water filtration experimental workflow.

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